

chemical and physical properties of 7,3'-Dihydroxy-5'-methoxyisoflavone

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Compound of Interest

Compound Name: 7,3'-Dihydroxy-5'-methoxyisoflavone

Cat. No.: B12107605

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An In-Depth Technical Guide to 7,3'-Dihydroxy-5'-methoxyisoflavone

For Researchers, Scientists, and Drug Development Professionals

Introduction

7,3'-Dihydroxy-5'-methoxyisoflavone is a naturally occurring isoflavonoid that has been identified in plant species such as *Dalbergia odorifera*. Isoflavones, a class of polyphenolic compounds, are of significant interest to the scientific community due to their diverse biological activities. This technical guide provides a comprehensive overview of the known chemical and physical properties of **7,3'-Dihydroxy-5'-methoxyisoflavone**, alongside detailed experimental protocols for its isolation and the evaluation of its biological activities. The information presented herein is intended to serve as a valuable resource for researchers and professionals engaged in natural product chemistry, pharmacology, and drug discovery.

Chemical and Physical Properties

While comprehensive experimental data for **7,3'-Dihydroxy-5'-methoxyisoflavone** is not extensively reported in publicly available literature, its fundamental properties have been determined.

Table 1: Chemical and Physical Properties of **7,3'-Dihydroxy-5'-methoxyisoflavone**

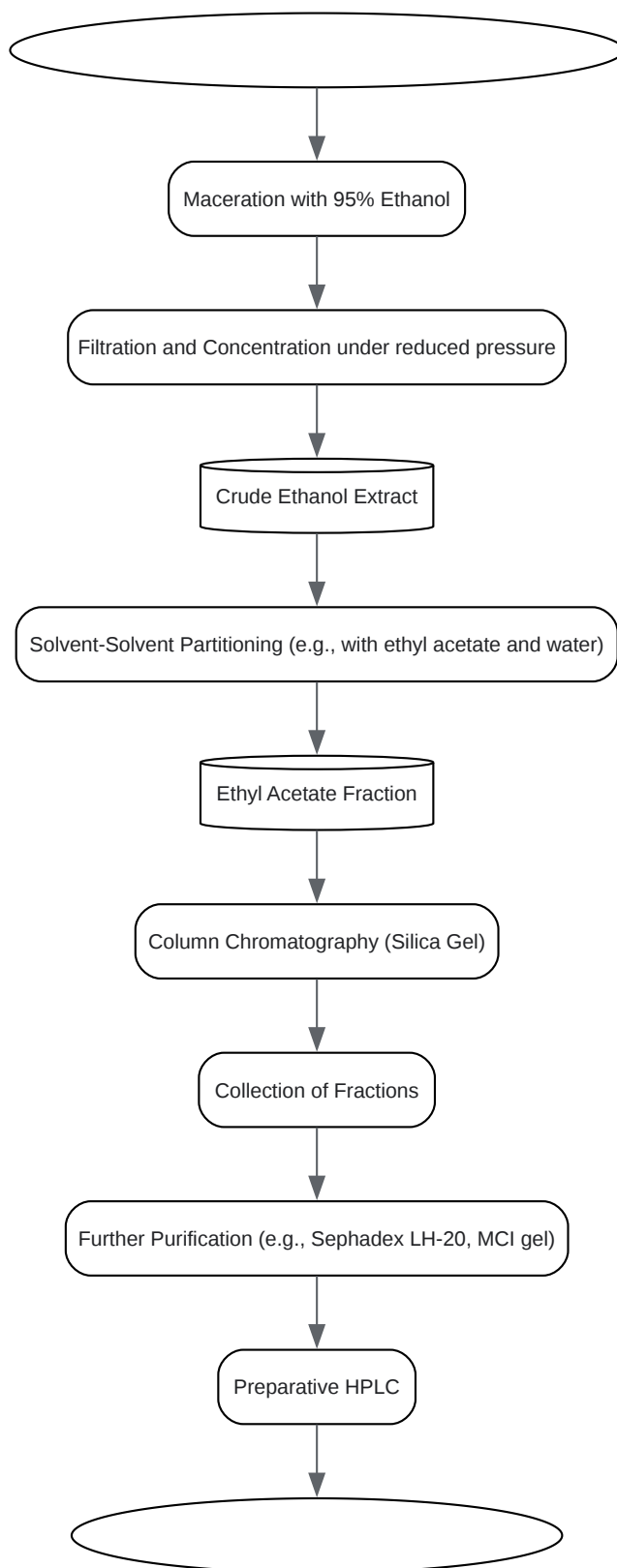
Property	Value	Source
Molecular Formula	C ₁₆ H ₁₂ O ₅	--INVALID-LINK--[1]
Molecular Weight	284.26 g/mol	--INVALID-LINK--[1]
IUPAC Name	7-hydroxy-3-(3-hydroxy-5-methoxyphenyl)chromen-4-one	--INVALID-LINK--[1]
Synonyms	7,3'-dihydroxyl-5'-methoxyisoflavone	--INVALID-LINK--[1]
Natural Source	Dalbergia odorifera	--INVALID-LINK--[1]

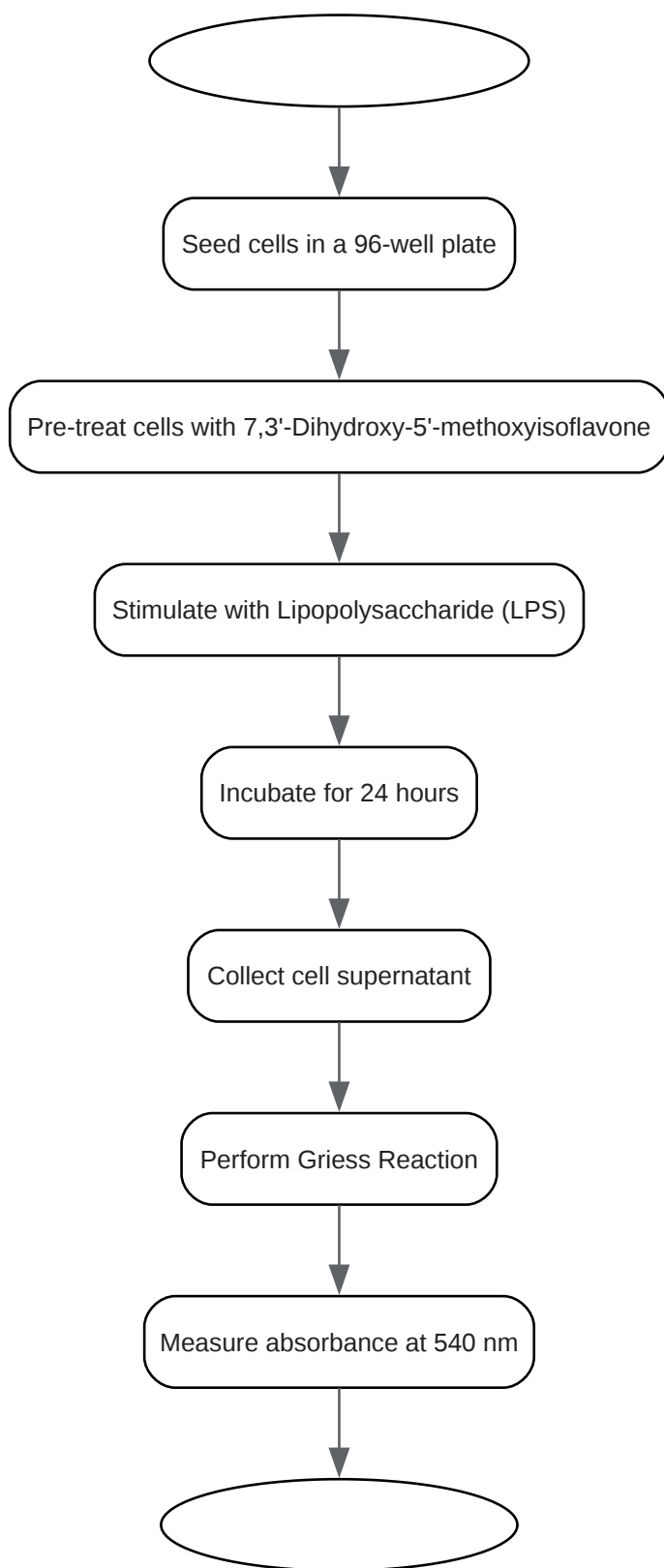
Note: Experimental data for properties such as melting point, boiling point, and solubility are not readily available in the reviewed literature.

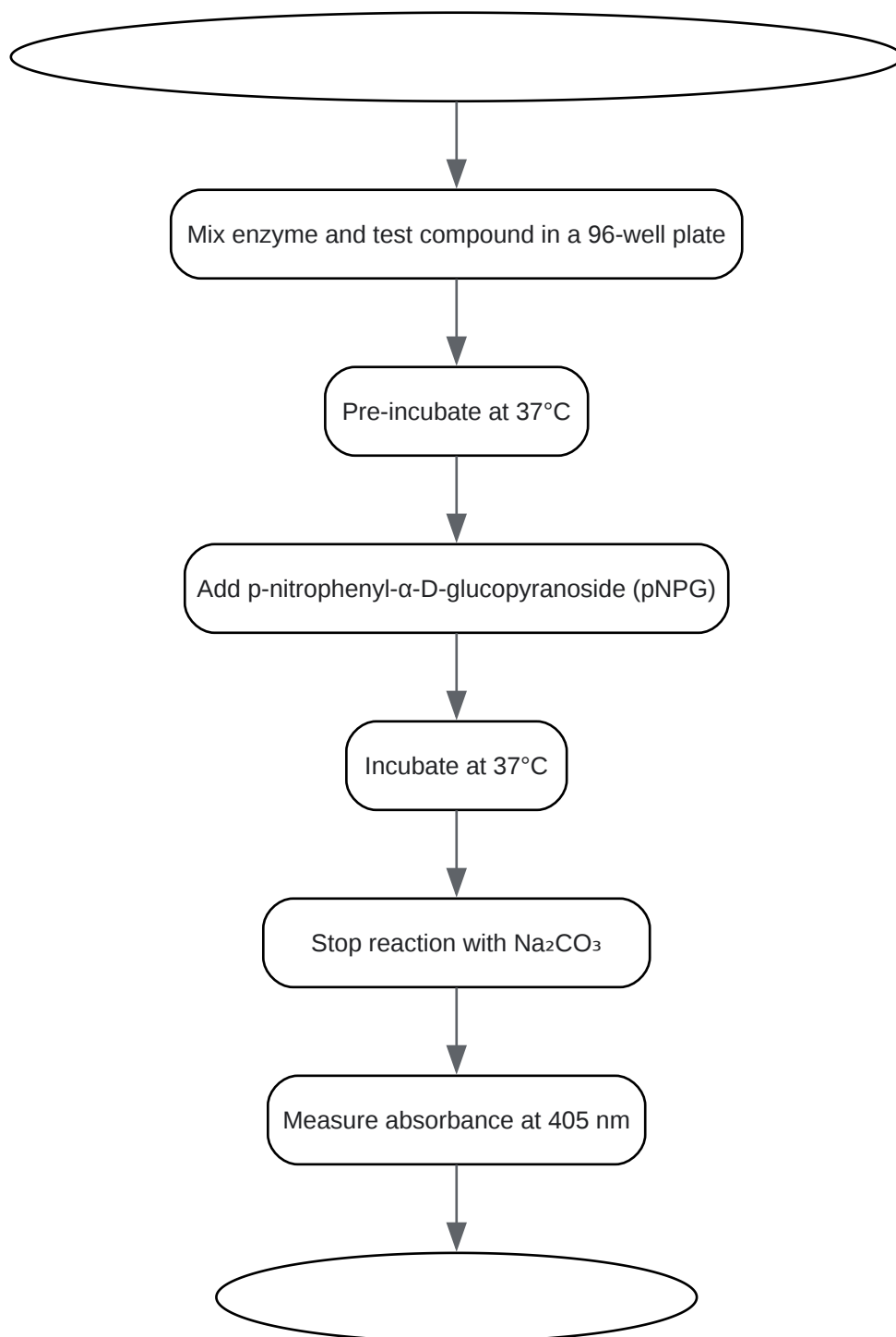
Experimental Protocols

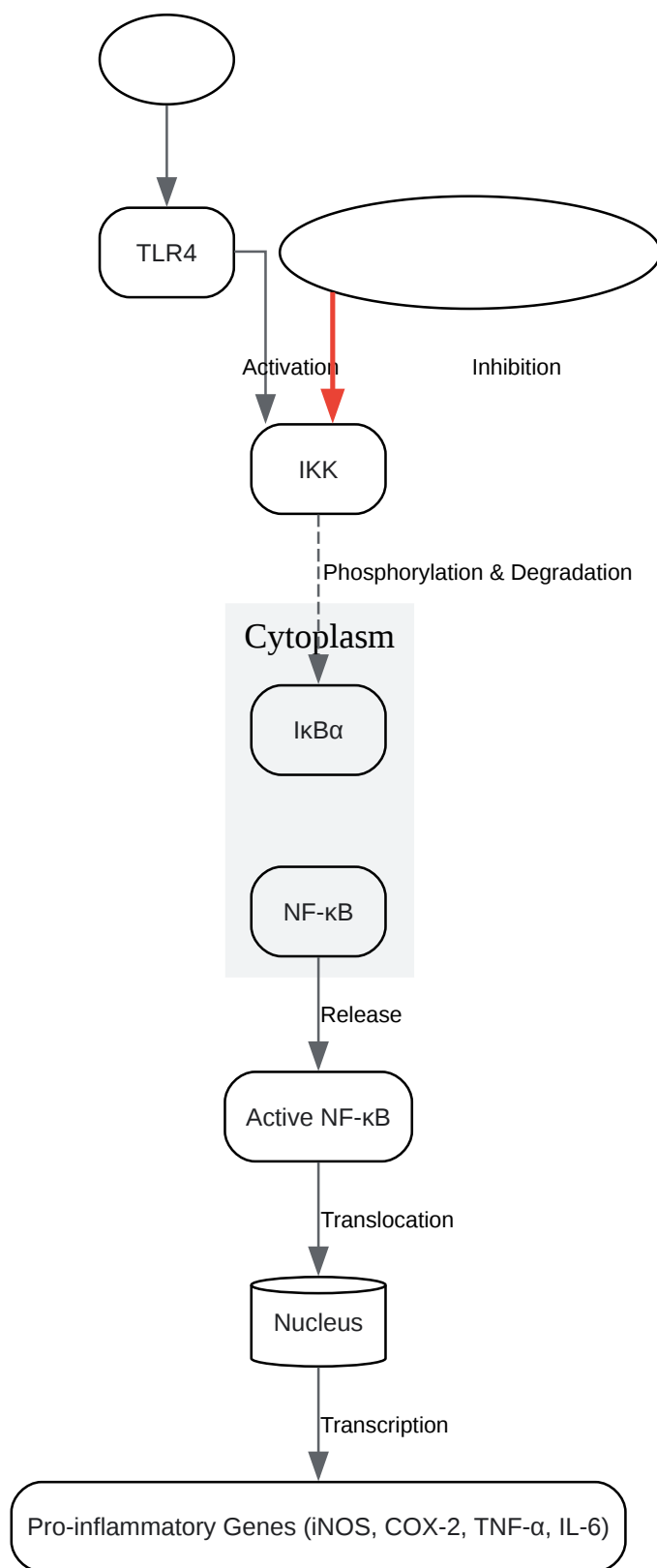
Isolation from *Dalbergia odorifera*

While a specific protocol for the isolation of **7,3'-Dihydroxy-5'-methoxyisoflavone** has not been detailed in the available search results, a general procedure for the isolation of flavonoids from *Dalbergia odorifera* can be outlined based on common phytochemical practices.









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References

- 1. Synthesis of Natural Homoisoflavonoids Having Either 5,7-Dihydroxy-6-methoxy or 7-Hydroxy-5,6-dimethoxy Groups - PubMed [pubmed.ncbi.nlm.nih.gov]
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